

trans-Stilbene-13C2 CAS number and supplier

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Compound of Interest

Compound Name: *trans-Stilbene-13C2*

Cat. No.: *B12308867*

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Technical Data Sheet: trans-Stilbene-13C2

For Researchers, Scientists, and Drug Development Professionals

This document provides key technical information for the isotopically labeled compound, **trans-Stilbene-13C2**.

Chemical Identification

Compound Name	CAS Number	Molecular Formula	Molecular Weight
trans-Stilbene-alpha,beta-13C2	153610-50-5[1][2]	C ₁₂ ¹³ C ₂ H ₁₂ [2]	182.23 g/mol [2]

Commercial Suppliers

The following companies are potential suppliers of **trans-Stilbene-13C2**. Availability and pricing should be confirmed directly with the vendors.

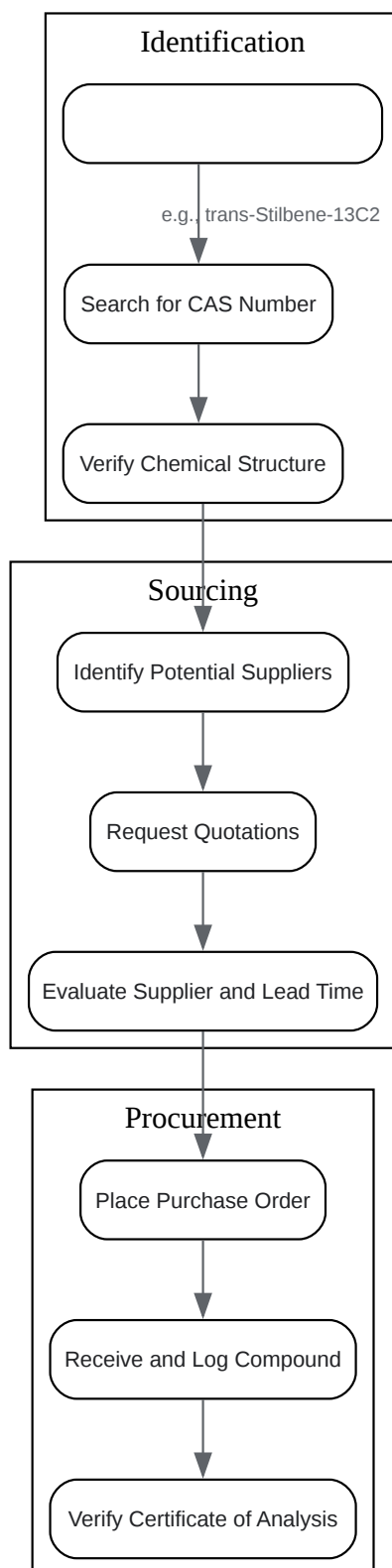
Supplier	Website	Notes
C/D/N Isotopes	cdnisotopes.com	Listed as trans-Stilbene-alpha,beta-13C2.[1]
Analytical Standard Solutions (A2S)	a2s-analytical-standard-solutions.com	Product code S527.[3]
MedchemExpress	medchemexpress.com	Also referred to as (E)-Stilbene-13C2.[4]
Immunomart	immunomart.com	Product ID HY-128793S.[2]
InvivoChem	invivochem.com	Lists trans-Stilbene-13C2 as a related product.[5]

Experimental Applications

trans-Stilbene-13C2 serves as a stable isotope-labeled internal standard for use in quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[4] Its primary application is as a tracer in metabolic studies and pharmacokinetic research.[4]

Workflow for Sourcing a Chemical Standard

The following diagram illustrates a typical workflow for identifying and procuring a chemical standard like **trans-Stilbene-13C2** for research purposes.



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Caption: Workflow for Chemical Standard Procurement.

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